

An In-depth Technical Guide to n-Butylpentanamide (CAS: 2763-67-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Butylpentanamide

Cat. No.: B3381829

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **n-Butylpentanamide** (CAS: 2763-67-9), a significant N,N-dialkyl aliphatic amide. The document details its chemical and physical properties, outlines a standard synthesis protocol, and delves into its primary application in the nuclear fuel cycle, specifically in the solvent extraction of thorium. While information on the biological activity of **n-Butylpentanamide** is not currently available in scientific literature, this guide offers a foundational resource for researchers interested in its unique chemical characteristics and applications in extractive metallurgy. All quantitative data is presented in structured tables for clarity, and key experimental workflows are accompanied by detailed protocols and visual diagrams to facilitate understanding and replication.

Chemical and Physical Properties

n-Butylpentanamide is a secondary amide with a straightforward aliphatic structure. Its physicochemical properties are crucial for understanding its behavior in various applications, particularly as a solvent extractant. A summary of its key properties is provided below.

Table 1: Chemical Identifiers for **n-Butylpentanamide**

Identifier	Value
CAS Number	2763-67-9[1][2]
Molecular Formula	C9H19NO[2]
IUPAC Name	N-butylpentanamide[3]
InChI	InChI=1S/C9H19NO/c1-3-5-7-9(11)10-8-6-4-2/h3-8H2,1-2H3,(H,10,11)[2]
InChIKey	PKOPLDUHARSIKV-UHFFFAOYSA-N[2]
SMILES	CCCCC(=O)NCCCC[3]
Other Names	Pentanamide, N-butyl-[3]

Table 2: Physical and Chemical Properties of **n-Butylpentanamide**

Property	Value
Molecular Weight	157.25 g/mol [3]
Appearance	Not explicitly stated in literature; likely a liquid or low-melting solid at room temperature.
Boiling Point	Not experimentally determined; computed values vary.
Melting Point	Not experimentally determined; computed values vary.
Solubility	Expected to be soluble in organic solvents and sparingly soluble in water.
logP (Octanol-Water Partition Coefficient)	2.2 (Computed)[3]
Computed Molar Refractivity	48.34 cm ³
Computed Polar Surface Area	29.1 Å ² [3]

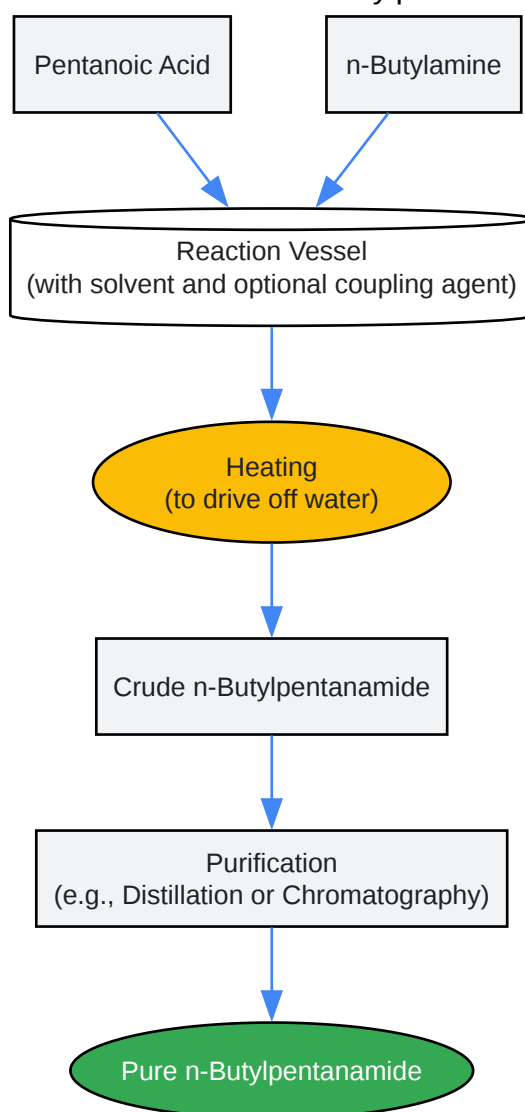
Synthesis of n-Butylpentanamide

The most common method for synthesizing **n-Butylpentanamide** is through the amidation of pentanoic acid with n-butylamine. This reaction can be facilitated by a coupling agent or by heating the reactants to drive off water.

General Synthesis Workflow

The synthesis of **n-Butylpentanamide** from pentanoic acid and n-butylamine is a direct amidation reaction. The general workflow is depicted below.

Synthesis Workflow for n-Butylpentanamide



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **n-Butylpentanamide**.

Experimental Protocol: Synthesis of n-Butylpentanamide

This protocol describes a laboratory-scale synthesis of **n-Butylpentanamide** from pentanoic acid and n-butylamine.

Materials:

- Pentanoic acid
- n-Butylamine
- Toluene (or another suitable azeotroping solvent)
- Dean-Stark apparatus
- Round-bottom flask
- Heating mantle
- Condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Distillation apparatus or flash chromatography system

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus fitted with a condenser, combine equimolar amounts of pentanoic acid and n-butylamine in toluene.
- **Reaction:** Heat the mixture to reflux. Water will be formed as a byproduct and will be collected in the Dean-Stark trap. Continue the reaction until no more water is collected.
- **Work-up:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the toluene.
- **Purification:** The crude **n-Butylpentanamide** can be purified by vacuum distillation or flash column chromatography on silica gel to yield the pure product.

Characterization: The identity and purity of the synthesized **n-Butylpentanamide** can be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Application in Thorium Extraction

n-Butylpentanamide, as a member of the N,N-dialkyl amide class of compounds, has been investigated as an extractant for actinides in the reprocessing of spent nuclear fuel.^[4] Its primary application in this field is the solvent extraction of thorium from nitric acid media.^[4] N,N-dialkyl amides are considered advantageous alternatives to tributyl phosphate (TBP) due to the innocuous nature of their degradation products and the potential for complete incineration, which minimizes secondary waste volumes.^[4]

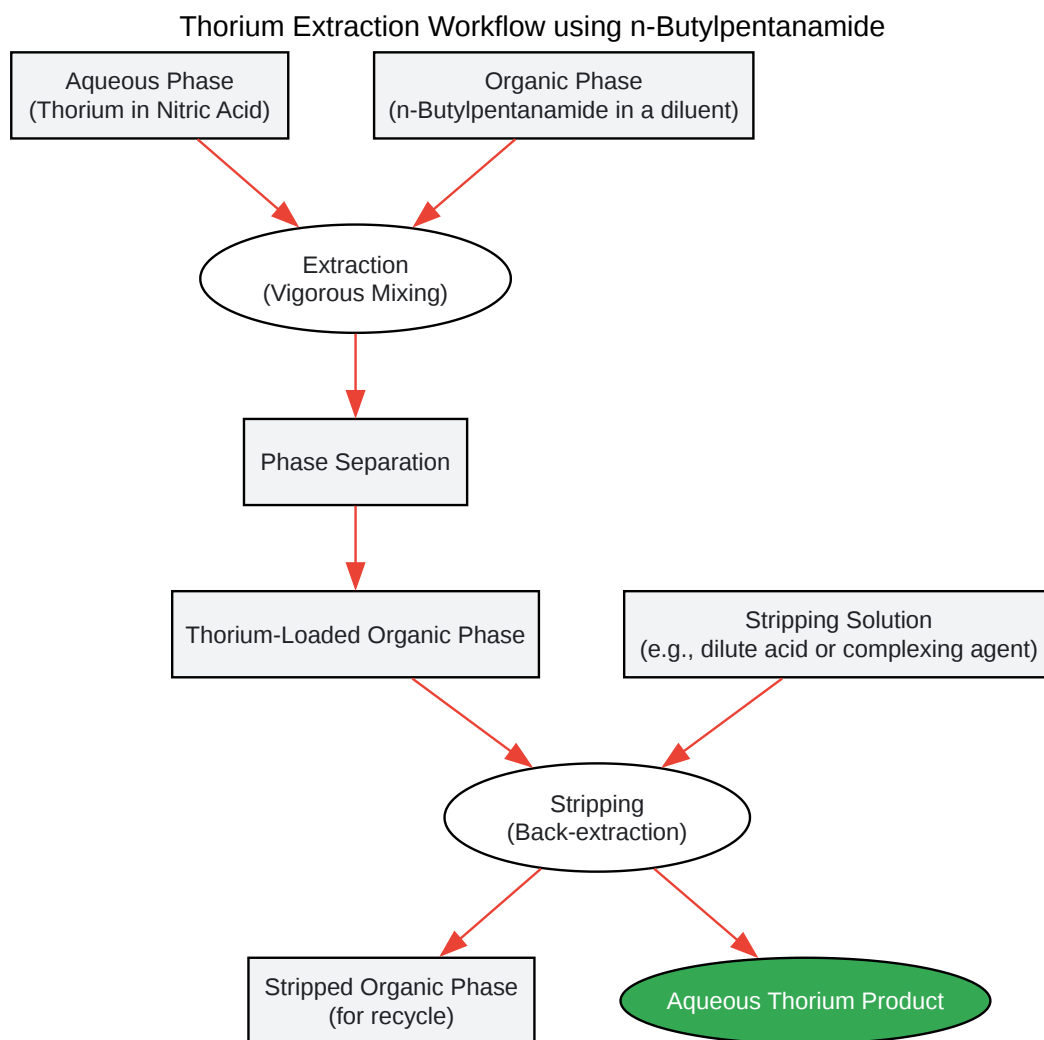
Mechanism of Thorium Extraction

The extraction of thorium from an acidic aqueous phase into an organic phase containing **n-Butylpentanamide** involves the formation of a neutral complex. The amide's carbonyl oxygen atom acts as a Lewis base, coordinating to the thorium cation. The general mechanism is believed to involve the solvation of the thorium nitrate salt by the amide molecules.

The stoichiometry of the extracted thorium-amide complex can vary depending on the conditions, such as the concentration of nitric acid.

Thorium Extraction Workflow

The following diagram illustrates a typical workflow for the solvent extraction of thorium using **n-Butylpentanamide**.



[Click to download full resolution via product page](#)

A simplified workflow for the solvent extraction of thorium.

Experimental Protocol: Solvent Extraction of Thorium

This protocol provides a general procedure for a laboratory-scale solvent extraction of thorium using **n-Butylpentanamide**. Note: This experiment should only be performed in a laboratory equipped to handle radioactive materials and by personnel with appropriate training.

Materials:

- A stock solution of thorium nitrate in nitric acid of a known concentration.
- **n-Butylpentanamide.**
- An organic diluent (e.g., dodecane, kerosene).
- A stripping agent (e.g., dilute nitric acid, oxalic acid solution).
- Centrifuge tubes or separatory funnels.
- Mechanical shaker or vortex mixer.
- Analytical instrumentation for thorium concentration determination (e.g., ICP-MS, spectrophotometer).

Procedure:

- Preparation of the Organic Phase: Prepare a solution of **n-Butylpentanamide** in the chosen organic diluent at the desired concentration.
- Extraction:
 - In a centrifuge tube or separatory funnel, combine equal volumes of the aqueous thorium solution and the organic phase.
 - Agitate the mixture vigorously for a sufficient time to reach equilibrium (e.g., 30 minutes).
 - Separate the two phases by centrifugation or by allowing them to settle in the separatory funnel.
- Analysis of Extraction Efficiency:
 - Take an aliquot from the aqueous phase before and after extraction.
 - Determine the concentration of thorium in both aliquots.
 - Calculate the distribution ratio (D) and the extraction efficiency (E%).

- Stripping (Back-extraction):
 - Take the thorium-loaded organic phase and contact it with a fresh aqueous stripping solution.
 - Agitate the mixture to transfer the thorium back into the aqueous phase.
 - Separate the phases.
- Analysis of Stripping Efficiency:
 - Determine the thorium concentration in the stripping solution to calculate the stripping efficiency.

Biological Activity

A thorough review of the current scientific literature reveals a lack of specific research on the biological activity of **n-Butylpentanamide**. While the amide functional group is a common motif in many biologically active molecules, no studies to date have reported on the specific interactions of **n-Butylpentanamide** with biological systems. Therefore, its potential pharmacological or toxicological profile remains uncharacterized. Future research in this area would be necessary to elucidate any potential biological effects.

Safety Information

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling **n-Butylpentanamide** should include:

- Working in a well-ventilated area.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation, ingestion, and skin contact.

Conclusion

n-Butylpentanamide is a well-defined chemical entity with established physical and chemical properties. Its synthesis is straightforward, and it has a notable application in the field of nuclear chemistry as an extractant for thorium. This technical guide has provided a consolidated resource for researchers, summarizing the available data and presenting it in an accessible format with detailed experimental protocols and visual workflows. The absence of data on its biological activity highlights a potential area for future investigation. This document serves as a foundational reference for professionals working with or considering the use of **n-Butylpentanamide** in their research and development activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-butylpentanamide | CymitQuimica [cymitquimica.com]
- 2. Pentanamide, N-butyl [webbook.nist.gov]
- 3. N-Butylpentanamide | C₉H₁₉NO | CID 137707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. n-Butylpentanamide|C₉H₁₉NO|CAS 2763-67-9 [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to n-Butylpentanamide (CAS: 2763-67-9)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3381829#n-butylpentanamide-cas-number-2763-67-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com